The Structure-Activity Relationship (SAR) of Quinoxaline Derivatives: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*(2-oxoquinoxalin-1(2H)-yl)acetic acid*
CAS No.:	*63642-41-1*
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Abstract

The quinoxaline scaffold, a fused bicyclic heteroaromatic system, represents a cornerstone in modern medicinal chemistry. Its inherent structural features and synthetic tractability have led to the development of a vast library of derivatives exhibiting a broad spectrum of pharmacological activities. This in-depth technical guide provides a comprehensive analysis of the structure-activity relationships (SAR) of quinoxaline derivatives, with a primary focus on their anticancer and antimicrobial properties. We will delve into the critical influence of substituent modifications on biological efficacy and explore the underlying mechanisms of action. This guide is intended for researchers, scientists, and drug development professionals, offering field-proven insights, detailed experimental protocols, and a robust framework for the rational design of novel quinoxaline-based therapeutic agents.

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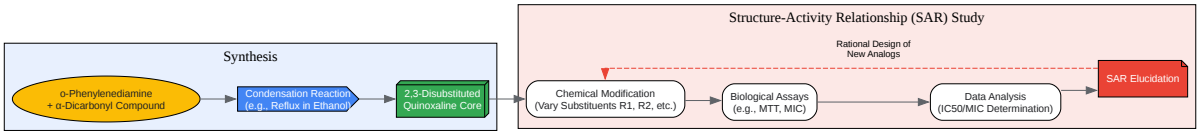
Introduction: The Quinoxaline Scaffold - A Privileged Structure in Drug Discovery

Quinoxaline, or benzopyrazine, is a heterocyclic compound formed by the fusion of a benzene ring and a pyrazine ring.[1] This privileged scaffold has garnered significant attention in pharmaceutical research due to the diverse biological activities exhibited by its derivatives, including anticancer, antimicrobial, antiviral, anti-inflammatory, and antidiabetic properties.[2][3] The versatility of the quinoxaline core allows for structural modifications at multiple positions, enabling the fine-tuning of its physicochemical properties and biological targets. This guide will systematically explore the key structural determinants of activity, providing a roadmap for optimizing the therapeutic potential of this remarkable heterocyclic system.

General Synthetic Strategies for Quinoxaline Derivatives

The foundation of any SAR study lies in the efficient and versatile synthesis of analog libraries. The most common and reliable method for constructing the quinoxaline core is the condensation of o-phenylenediamines with α-dicarbonyl compounds.[4] This reaction is highly adaptable, allowing for the introduction of a wide array of substituents on both the benzene and pyrazine rings.

A general workflow for the synthesis and subsequent SAR study of quinoxaline derivatives is depicted below:



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Caption: General workflow for the synthesis and SAR study of quinoxaline derivatives.

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Experimental Protocol: Synthesis of 2,3-Diphenylquinoxaline

This protocol outlines the classical condensation reaction for synthesizing a representative 2,3-disubstituted quinoxaline.

Materials:

- o-Phenylenediamine
- Benzil (1,2-diphenylethane-1,2-dione)
- Rectified spirit (Ethanol)
- Water

Procedure:

- Dissolve 2.1 g of benzil in 8 mL of warm rectified spirit in a flask.
- In a separate flask, dissolve 1.1 g of o-phenylenediamine in 8 mL of rectified spirit.
- Add the o-phenylenediamine solution to the warm benzil solution.
- Warm the mixture on a water bath for 30 minutes.
- Add water dropwise to the warm solution until a slight cloudiness persists.
- Allow the solution to cool to room temperature, which will induce crystallization of the product.
- Collect the 2,3-diphenylquinoxaline crystals by filtration and wash with cold ethanol.

Structure-Activity Relationship of Anticancer Quinoxaline Derivatives

Quinoxaline derivatives have emerged as a significant class of anticancer agents, with their mechanisms of action often involving the inhibition of protein kinases, topoisomerases, and

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histone deacetylases.[5][6][7]

Substitutions at C2 and C3 Positions

The substituents at the 2nd and 3rd positions of the quinoxaline ring are critical determinants of cytotoxic activity.[8]

- Aromatic and Heterocyclic Moieties: The introduction of aryl or heteroaryl groups at these positions is a common strategy. For instance, 2,3-difuranyl derivatives have shown superior antiproliferative activity compared to their 2,3-diphenyl counterparts.[5]

- Linkers: The nature of the linker connecting substituents to the quinoxaline core significantly impacts potency. An NH-CO linker at the second position has been shown to increase activity, while aliphatic linkers tend to decrease it.[1] Similarly, an NH linker at the third position is often essential for activity.[1]

Substitutions on the Benzene Ring (C5-C8 Positions)

Modifications on the benzene portion of the quinoxaline scaffold also play a crucial role in modulating anticancer activity.

- Electron-donating vs. Electron-withdrawing Groups: The electronic properties of substituents can have a profound effect. For example, the presence of an electron-withdrawing nitro group (NO2) at the seventh position has been found to decrease activity.[1] Conversely, replacing an electron-releasing methoxy group (OCH3) with an electron-withdrawing chloro (Cl) group can also lead to a decrease in activity in some series, highlighting the complex nature of these interactions.[1]

Quinoxaline-Based Kinase Inhibitors

Many quinoxaline derivatives exert their anticancer effects by inhibiting protein kinases that are crucial for cancer cell proliferation and survival.[6]

- c-Met Kinase Inhibitors: A series of novel quinoxaline derivatives have been synthesized and evaluated for their inhibitory activity against the c-Met kinase enzyme, with many exhibiting potent inhibition.[9]

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- VEGFR-2 Inhibitors: Quinoxaline-based scaffolds bearing amide, sulphonamide, and urea moieties have been evaluated for their inhibitory activity against VEGFR-2.[4]
- EGFR and COX-2 Dual Inhibitors: Certain quinoxaline derivatives have been identified as dual inhibitors of both EGFR and COX-2, making them promising candidates for both anticancer and anti-inflammatory applications.[10][11]

Quinoxaline-Based Topoisomerase II Inhibitors

Topoisomerase II is another important target for quinoxaline-based anticancer agents. Certain derivatives have been shown to induce apoptosis in cancer cells through the inhibition of this enzyme.[12]

Quantitative SAR Data for Anticancer Activity

The following table summarizes the in vitro cytotoxic activity of representative quinoxaline derivatives against various cancer cell lines.

Compound ID	R2 Substituent	R3 Substituent	Cancer Cell Line	IC50 (μM)	Reference
11	Varied Heterocycle	Varied Heterocycle	MCF-7	0.81	[11]
13	Varied Heterocycle	Varied Heterocycle	HCT-116	2.91	[11]
4a	Varied Heterocycle	Varied Heterocycle	HepG2	4.54	[13]
VIIIc	Urea Moiety	Phenyl	HCT-116	2.5	[8]
XVa	Benzamide Moiety	Phenyl	MCF-7	5.3	[8]

Structure-Activity Relationship of Antimicrobial Quinoxaline Derivatives

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The quinoxaline scaffold is also a promising framework for the development of novel antimicrobial agents, offering a potential avenue to circumvent bacterial resistance to existing drug classes.[3]

Key Structural Features for Antibacterial Activity

- Symmetrical vs. Asymmetrical Substitution: Symmetrically 2,3-disubstituted quinoxalines have often displayed more significant antibacterial activity compared to their asymmetrically substituted counterparts.
- Influence of Substituents at C2 and C3: The presence of 4-trifluoromethylanilino, 4-hydroxyanilino, or phenylthio groups at the 2 and/or 3 positions has been correlated with good to moderate antibacterial activity. Conversely, piperidino or morpholino groups at these positions tend to reduce activity.
- Role of Sulfur and Nitrogen Moieties: The incorporation of sulfur and nitrogen-containing functionalities can enhance the antimicrobial efficacy of quinoxaline derivatives.

Quantitative SAR Data for Antimicrobial Activity

The following table presents the minimum inhibitory concentration (MIC) values of selected quinoxaline derivatives against various microbial strains.

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Compound ID	R2 Substituent	R3 Substituent	Microorganism	MIC (µg/mL)	Reference
2d	Thio-4-chlorophenyl	Thio-4-chlorophenyl	Escherichia coli	8	[5]
3c	Amino-4-bromophenyl	Amino-4-bromophenyl	Escherichia coli	8	[5]
4	Thio-4-methylphenyl	Thio-4-methylphenyl	Bacillus subtilis	16	[5]
6a	Chloro	Phenylthio	Bacillus subtilis	16	[5]
10	Pentacyclic System	Pentacyclic System	Candida albicans	16	[5]

Experimental Protocols for Biological Evaluation

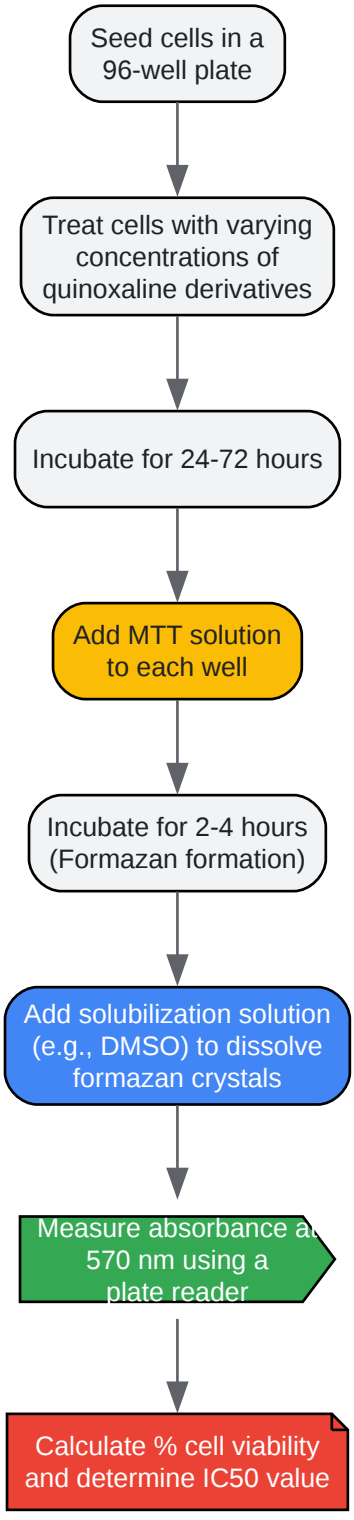
To establish a robust SAR, standardized and reproducible biological assays are essential. The following sections provide detailed protocols for key in vitro assays used in the evaluation of quinoxaline derivatives.

In Vitro Cell Proliferation Assay (MTT Assay)

The MTT assay is a colorimetric method used to assess cell viability and proliferation, providing a quantitative measure of a compound's cytotoxicity.[2]

Principle: Metabolically active cells reduce the yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to purple formazan crystals via mitochondrial dehydrogenases.[2] The amount of formazan produced is proportional to the number of viable cells.

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Caption: A step-by-step workflow of the MTT assay for determining cell viability.

Step-by-Step Protocol (for Adherent Cells):

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- Cell Seeding: Seed cells in a 96-well plate at a predetermined density and incubate for 24 hours to allow for cell adhesion.
- Compound Treatment: Prepare serial dilutions of the quinoxaline derivatives in culture medium. Remove the old medium from the wells and add the different concentrations of the test compounds. Include appropriate positive (e.g., doxorubicin) and negative (vehicle) controls.
- Incubation: Incubate the plates at 37°C in a 5% CO_2 incubator for a period of 24 to 72 hours.
- MTT Addition: After the incubation period, carefully remove the treatment medium. Add 50 µL of serum-free medium to each well, followed by 50 µL of MTT solution (5 mg/mL in PBS).
- Formazan Formation: Incubate the plate at 37°C for 2-4 hours to allow for the reduction of MTT to formazan crystals by viable cells.
- Solubilization: Carefully aspirate the MTT solution without disturbing the formazan crystals. Add 100-150 µL of a solubilization solvent (e.g., DMSO, acidified isopropanol) to each well to dissolve the purple crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader, with a reference wavelength of 630 nm to correct for background absorbance.
- Data Analysis: Calculate the percentage of cell viability relative to the untreated control cells and determine the IC50 value (the concentration of the compound that causes 50% growth inhibition).

Kinase Inhibition Assay

This protocol provides a general framework for assessing the inhibitory activity of quinoxaline derivatives against a specific protein kinase (e.g., c-Met, VEGFR-2) using a luminescence-based assay.

Principle: The assay measures the amount of ATP remaining in the solution following a kinase reaction. A decrease in the luminescent signal indicates ATP consumption by the kinase, and the inhibition of this process by a test compound can be quantified.

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Procedure:

- Reagent Preparation: Prepare serial dilutions of the quinoxaline derivatives. Prepare a master mix containing the kinase, its specific substrate, and ATP in a kinase assay buffer.
- Reaction Setup: In a 96-well plate, add the test inhibitor dilutions. Add the master mix to all wells except the "blank" control.
- Kinase Reaction: Initiate the reaction by adding the diluted kinase enzyme to the appropriate wells. Incubate the plate at 30°C for a specified time (e.g., 45-60 minutes).
- Signal Detection: Terminate the kinase reaction and detect the remaining ATP by adding a detection reagent (e.g., Kinase-Glo® Max). Incubate at room temperature for 15-30 minutes to stabilize the luminescent signal.
- Luminescence Measurement: Read the luminescence using a microplate reader.
- Data Analysis: Subtract the "blank" reading from all other readings and calculate the percentage of kinase inhibition for each compound concentration. Determine the IC50 value. [10]

Topoisomerase II Decatenation Assay

This assay is used to evaluate the ability of quinoxaline derivatives to inhibit the decatenation activity of topoisomerase II.

Principle: Topoisomerase II can decatenate (unlink) interlocked DNA circles, such as those found in kinetoplast DNA (kDNA). In an agarose gel, the large, catenated kDNA network remains in the well, while the smaller, decatenated minicircles migrate into the gel. An inhibitor of topoisomerase II will prevent this migration.[3]

Procedure:

- Reaction Setup: On ice, prepare a reaction mixture containing topoisomerase II reaction buffer, kDNA, and ATP. Aliquot the mixture into microcentrifuge tubes.
- Inhibitor Addition: Add the quinoxaline derivatives at various concentrations to the reaction tubes. Include a positive control (e.g., etoposide) and a negative control (no inhibitor).

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- Enzyme Addition: Add purified topoisomerase II enzyme to all tubes except the no-enzyme control.
- Incubation: Incubate the reactions at 37°C for 30 minutes.
- Reaction Termination and Sample Preparation: Stop the reaction by adding a loading dye containing a stop solution (e.g., SDS and EDTA).
- Agarose Gel Electrophoresis: Load the samples onto a 1% agarose gel and run at a constant voltage.
- Visualization: Stain the gel with ethidium bromide, destain with water, and visualize the DNA bands under UV illumination. The inhibition of decatenation is observed as a decrease in the amount of decatenated minicircles migrating into the gel.[1][3]

Conclusion and Future Perspectives

The quinoxaline scaffold continues to be a highly productive platform for the discovery of novel therapeutic agents. The structure-activity relationships discussed in this guide highlight the critical importance of systematic structural modifications in optimizing the biological activity of these derivatives. The detailed experimental protocols provided offer a practical framework for researchers to synthesize and evaluate new quinoxaline-based compounds.

Future research in this area will likely focus on:

- Target-Specific Design: Leveraging computational modeling and structural biology to design quinoxaline derivatives with high potency and selectivity for specific biological targets.
- Hybrid Molecules: The development of hybrid molecules that combine the quinoxaline scaffold with other pharmacophores to achieve multi-target activity or overcome drug resistance.
- Exploring New Therapeutic Areas: Investigating the potential of quinoxaline derivatives in other disease areas beyond cancer and infectious diseases.

By integrating the principles of medicinal chemistry, synthetic chemistry, and pharmacology, the full therapeutic potential of the versatile quinoxaline scaffold can be realized, leading to the

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development of next-generation drugs to address unmet medical needs.

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